

BROMOscan binding assay GSK6853 protocol

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Compound Focus: GSK6853

Cat. No.: S529491

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GSK6853 Binding Affinity Data

The table below summarizes the key quantitative data available for **GSK6853** from various assay methods, including BROMOscan.

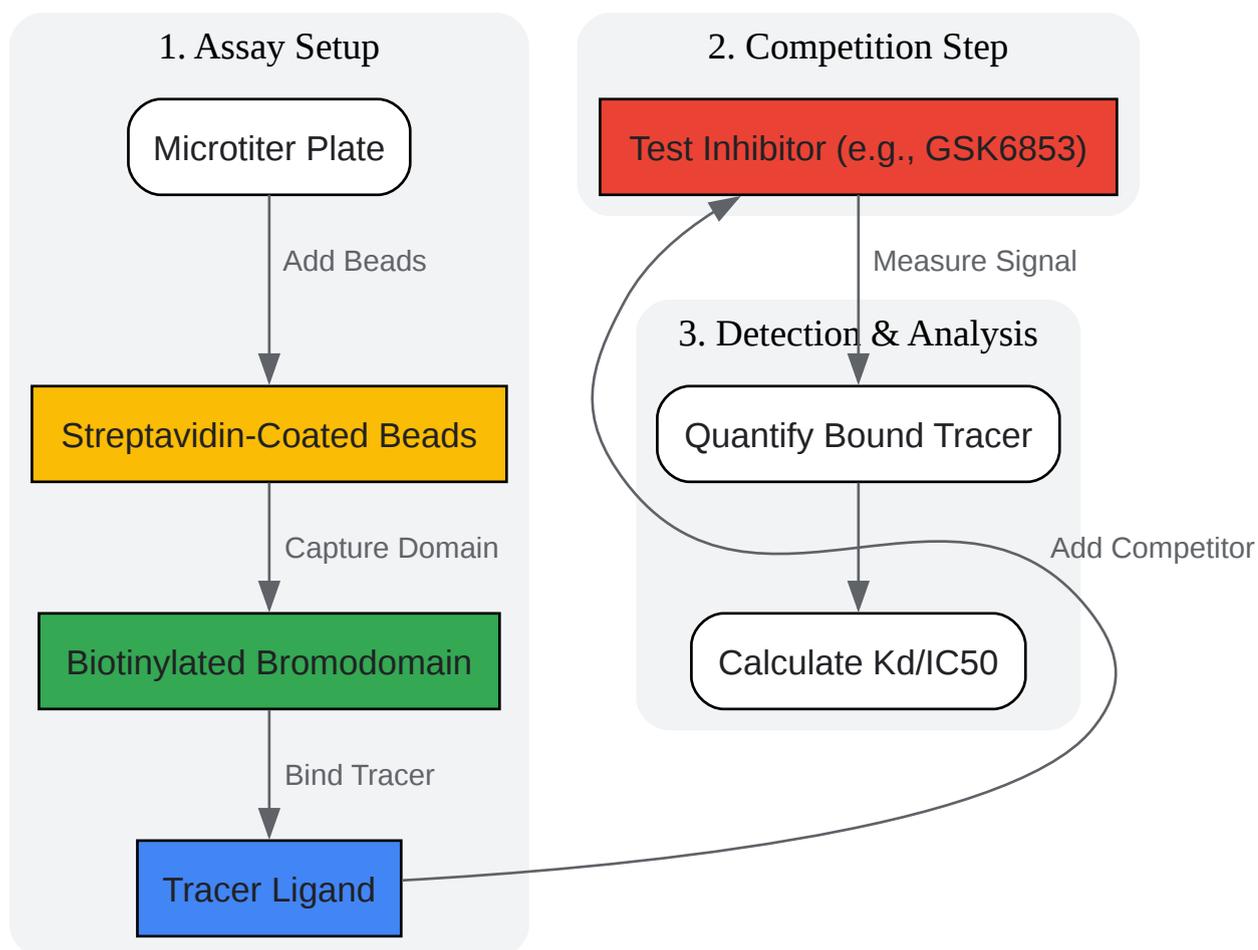
Assay Method	Reported Value	Target	Description
BROMOscan	($K_D = 0.3 \text{ nM}$) [1]	BRPF1	Direct measurement of binding affinity.
BROMOscan	Selectivity >1600-fold [1]	48 other bromodomains	Demonstrates high specificity for BRPF1 over other bromodomains in a broad panel.
TR-FRET	($pIC_{50} = 8.1$) (($IC_{50} \approx 8 \text{ nM}$)) [2] [1]	BRPF1	Functional inhibition in a time-resolved fluorescence resonance energy transfer assay.
NanoBRET	($IC_{50} = 20 \text{ nM}$) [1]	BRPF1B	Cellular target engagement assay measuring displacement from histones in cells.

BROMOscan Assay Methodology

The BROMOScan assay is a high-throughput binding assay used to evaluate the selectivity of bromodomain inhibitors across a panel of bromodomains [3]. The general workflow is as follows:

- **Assay Principle:** The assay is based on an **avidin-coated capture system**. Biotinylated bromodomain proteins are immobilized on streptavidin-coated beads. A test ligand (like **GSK6853**) competes with an immobilized, affinity-tagged tracer ligand for binding to the bromodomain [3] [1].
- **Selectivity Profiling:** The power of this method lies in its ability to run in parallel against a **broad panel of bromodomains** (e.g., 34 to 48 different domains), generating a comprehensive selectivity profile for a compound [4] [3] [1].
- **Data Output:** The primary data output is a dissociation constant (K_D) or an inhibitory concentration (IC_{50}), which quantifies the binding affinity and potency of the compound for each bromodomain in the panel [1].

The following diagram illustrates the general workflow and principle of the BROMOScan assay:



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Important Notes for Researchers

- **No Detailed Protocol:** The search results describe the **purpose and output** of the BROMOScan assay but do not provide a detailed, step-by-step laboratory manual with specifics like reagent concentrations, incubation times, or buffer compositions.
- **Recommended Concentration:** For cell-based assays using **GSK6853**, it is recommended to use a concentration **no higher than 1 μM** to minimize the potential for off-target effects [1].
- **Inactive Control:** An inactive structural analog, **GSK9311**, is available and should be used as a negative control to help confirm that observed phenotypic effects are due to BRPF1 inhibition [1].

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References

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